

4-Aminomorpholine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminomorpholine

Cat. No.: B145821

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminomorpholine, also known as N-Aminomorpholine, is a versatile heterocyclic amine used in various chemical syntheses within research and drug development. Its unique structural features make it a valuable building block for novel compounds. However, its chemical reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This technical guide provides an in-depth overview of the safety and handling precautions for **4-Aminomorpholine**, designed to inform and protect laboratory personnel.

Hazard Identification and Classification

4-Aminomorpholine is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled. It is crucial to understand its specific hazard classifications to implement appropriate safety measures.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Source: GHS Classification.[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **4-Aminomorpholine** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C4H10N2O
Molecular Weight	102.14 g/mol
Appearance	Clear, colorless to faintly yellow liquid
Boiling Point	168 °C
Flash Point	58 °C (closed cup)
Density	1.059 g/mL at 25 °C
Solubility in Water	Very soluble
Vapor Pressure	1.7 mmHg at 25 °C

Source: Chemical and Physical Properties.[3]

Toxicological Data

Comprehensive toxicological data for **4-Aminomorpholine** is limited. The available data indicates that it is harmful through oral, dermal, and inhalation routes of exposure.

Table 3: Acute Toxicity Data

Route	Species	Value
Oral	Mouse	LD50 > 1000 mg/kg
Dermal	-	Data not available
Inhalation	-	Data not available

Source: Acute toxicity.[2]

Note: The absence of comprehensive toxicological data underscores the importance of treating **4-Aminomorpholine** with a high degree of caution and minimizing all potential routes of exposure.

Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to ensure the safety of laboratory personnel.

Handling

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3]
[4] Use spark-proof tools and explosion-proof equipment.[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[2][3]
- Hygiene: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.
- Aerosol Generation: Avoid inhalation of vapor or mist.[2]

Storage

- Container: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[3][4]
- Flammables Area: Store in a designated flammables storage cabinet.[3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Aminomorpholine**:

Table 4: Recommended Personal Protective Equipment

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves.	Nitrile or other appropriate material. Inspect gloves before use.
Body	Laboratory coat.	To prevent skin contact.
Respiratory	Respirator with an appropriate cartridge if ventilation is inadequate or for spill response.	A respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.

Source: Exposure Controls/Personal Protection.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **4-Aminomorpholine**.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[3]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][4]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]

Fire-Fighting Measures

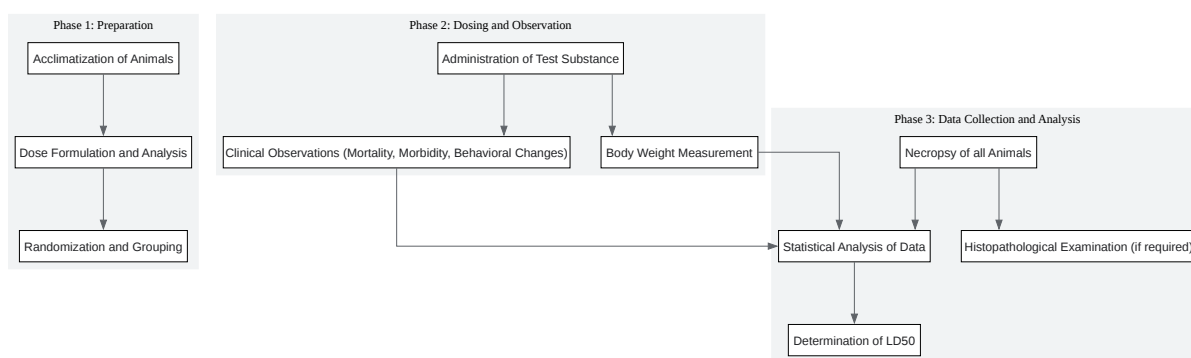
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [3] Containers may explode when heated.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate PPE.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Containment and Cleaning: Absorb spill with inert material (e.g., sand, earth) and place in a suitable container for disposal.[3]

Experimental Protocols: A Generic Workflow for Acute Toxicity Testing

Specific experimental protocols for the safety and toxicity testing of **4-Aminomorpholine** are not publicly available. The following represents a generic workflow for acute oral toxicity testing based on established guidelines.

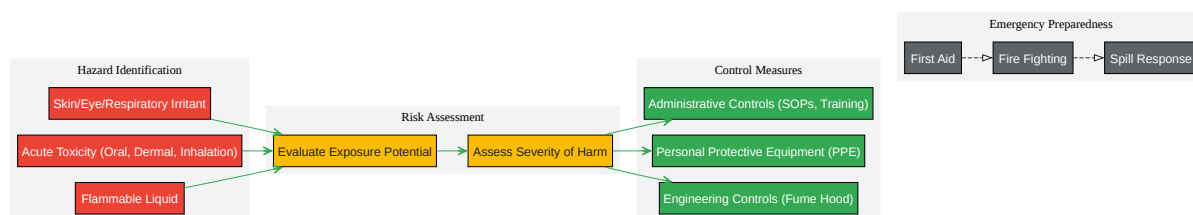


[Click to download full resolution via product page](#)

Caption: Generic workflow for an acute oral toxicity study.

Logical Relationship of Handling Precautions

The safe handling of **4-Aminomorpholine** follows a logical progression from understanding the hazards to implementing appropriate controls and being prepared for emergencies.



[Click to download full resolution via product page](#)

Caption: Logical workflow for safe handling of **4-Aminomorpholine**.

Conclusion

4-Aminomorpholine is a valuable chemical intermediate that requires careful and informed handling. While comprehensive toxicological data is not fully available, the existing information clearly indicates its flammable and hazardous nature. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can mitigate the risks associated with its use and maintain a safe laboratory environment. Continuous vigilance and a proactive approach to safety are essential when working with this and any other potentially hazardous chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Aminomorpholine | C₄H₁₀N₂O | CID 20315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. 4-Aminomorpholine(4319-49-7) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 4. fishersci.ca [fishersci.ca]
- To cite this document: BenchChem. [4-Aminomorpholine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145821#4-aminomorpholine-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com